

Best practices for handling and storing Diaveridine powder.

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Compound of Interest

Compound Name: **Diaveridine**

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Diaveridine Technical Support Center

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for handling and storing **Diaveridine** powder. It is intended for researchers, scientists, and drug development professionals to ensure the integrity and reliability of their experimental results.

Frequently Asked Questions (FAQs)

Q1: What is **Diaveridine**?

Diaveridine is an aminopyrimidine compound that acts as a folic acid antagonist.^[1] It functions as a dihydrofolate reductase (DHFR) inhibitor, a mechanism it shares with other antimicrobial agents.^{[2][3]} In veterinary medicine, it is often used as a coccidiostat and as an antibacterial synergist when combined with sulfonamides.^{[1][2]}

Q2: What are the primary hazards associated with **Diaveridine** powder?

Diaveridine should be considered a hazardous substance.^[4] It can cause skin and eye irritation and may cause respiratory irritation upon inhalation.^{[5][6]} It is crucial to avoid direct contact, ingestion, and inhalation of the powder.^{[4][7][8]} All personnel must review the material's Safety Data Sheet (SDS) before handling.^[4]

Q3: What personal protective equipment (PPE) is required when handling **Diaveridine** powder?

To ensure safety, comprehensive PPE is mandatory when handling **Diaveridine**. This includes:

- Eye Protection: Tightly fitting safety goggles or a face shield.[6][7]
- Hand Protection: Chemical-resistant gloves, which must be inspected before use.[6][7][9]
- Body Protection: A lab coat or impervious clothing to prevent skin contact.[7][9]
- Respiratory Protection: Use only in a well-ventilated area.[7][8] For weighing and operations that may generate dust, a certified chemical fume hood or a ventilated enclosure should be used to avoid inhalation.[6][9]

Q4: How should I properly store **Diaveridine** powder?

Diaveridine powder should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[7][8][9] Protect it from light and keep it away from incompatible materials like strong oxidizing agents.[8] The recommended storage temperature for the solid powder is typically -20°C for long-term stability.[4][10]

Q5: How do I prepare stock solutions of **Diaveridine**?

Diaveridine has limited solubility in aqueous solutions but is soluble in organic solvents. The recommended procedure is to first dissolve the powder in an organic solvent like Dimethyl Sulfoxide (DMSO) and then dilute it with the aqueous buffer of choice.[4] Sonication and gentle warming can aid dissolution.[11] For in vivo studies, specific formulations with co-solvents like PEG300 and Tween 80 are often used.[11][12]

Q6: How stable are **Diaveridine** solutions?

The stability of **Diaveridine** solutions depends on the solvent and storage conditions.

- Aqueous Solutions: It is recommended to use aqueous solutions on the same day they are prepared. Long-term storage is not advised due to limited stability.[4]

- Organic Stock Solutions (in DMSO): These are more stable. When stored in aliquots to avoid freeze-thaw cycles, they can be kept at -20°C for up to one year or -80°C for up to two years. [\[12\]](#) Always use solutions protected from light.

Q7: How should I dispose of unused **Diaveridine** powder and solutions?

Unused **Diaveridine** and its containers must be disposed of as hazardous waste.[\[6\]](#) Follow all local, state, and federal regulations for chemical waste disposal. Do not allow the material to enter drains or the environment.[\[5\]](#)[\[7\]](#)

Data Summary Tables

Table 1: Physical and Chemical Properties of **Diaveridine**

Property	Value
Chemical Name	5-[(3,4-dimethoxyphenyl)methyl]pyrimidine-2,4-diamine
Synonyms	NSC 408735, EGIS-5645
Molecular Formula	C ₁₃ H ₁₆ N ₄ O ₂
Molecular Weight	260.29 g/mol
Appearance	White or creamy white crystalline solid/powder [2] [3] [8]
Melting Point	~233°C [1]
Purity	≥98%

Table 2: Solubility of **Diaveridine** in Various Solvents

Solvent	Solubility	Notes
DMSO	~5 - 33.33 mg/mL	Sonication or gentle warming may be required. [4] [12]
Dimethylformamide (DMF)	~5 mg/mL	
Ethanol	Slightly soluble	
Aqueous Buffers	Sparingly soluble	Pre-dissolving in DMSO is recommended. [4]
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	
Water	Insoluble/Does not mix well [2] [8]	

Table 3: Recommended Storage Conditions and Stability

Form	Storage Temperature	Stability
Solid Powder	-20°C	≥ 4 years [4]
Solid Powder	4°C	2 years
In Solvent (e.g., DMSO)	-20°C	1 year [12]
In Solvent (e.g., DMSO)	-80°C	2 years [12]
Aqueous Solution	4°C	Not recommended for more than one day [4]

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Inconsistent Experimental Results	<ol style="list-style-type: none">1. Degradation of Stock Solution: Repeated freeze-thaw cycles or prolonged storage at room temperature.2. Incorrect Concentration: Incomplete dissolution of the powder.	<ol style="list-style-type: none">1. Aliquot stock solutions into single-use volumes to avoid freeze-thaw cycles. Prepare fresh dilutions for each experiment.2. Confirm complete dissolution visually. Use sonication if necessary. Prepare a fresh stock solution if particulates are visible.
Powder is Discolored (Not White)	Degradation/Contamination: The powder may have been exposed to moisture, light, or incompatible chemicals during storage.	<p>Do not use the powder. Contact the supplier for a replacement. Review your storage procedures to prevent future issues.</p>
Precipitate Forms in Solution Upon Thawing	Low Solubility at Colder Temperatures: The compound may be precipitating out of the solvent as it cools.	Before use, allow the aliquot to warm completely to room temperature. Gently vortex or sonicate the vial to ensure the compound is fully redissolved before adding it to your experimental medium.
Difficulty Dissolving Powder	<ol style="list-style-type: none">1. Incorrect Solvent: Using a solvent in which Diaveridine has low solubility (e.g., water).2. Insufficient Solvent Volume or Agitation: Not using enough solvent or not mixing thoroughly.	<ol style="list-style-type: none">1. Use an appropriate organic solvent such as DMSO.^[4] For aqueous media, create a concentrated stock in DMSO first.2. Ensure you are using a sufficient volume of solvent based on the solubility data. Use a vortex mixer or sonicator to aid dissolution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Diaveridine** Stock Solution in DMSO

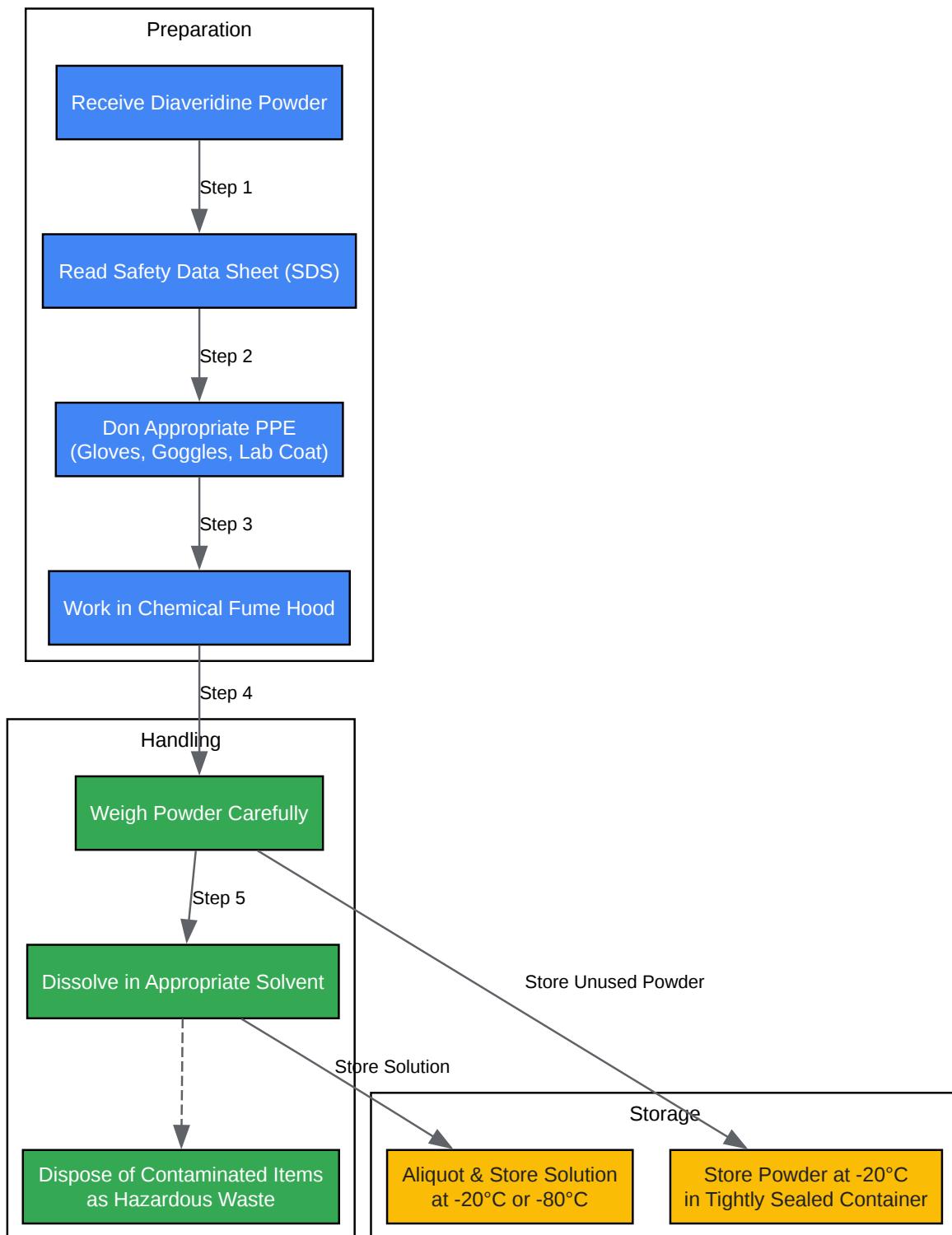
Materials:

- **Diaveridine** powder (MW: 260.29 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Appropriate PPE (lab coat, gloves, safety goggles)
- Sterile microcentrifuge tubes or vials

Procedure:

- Preparation: Perform all steps in a certified chemical fume hood. Ensure all glassware and equipment are clean and dry.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out 2.60 mg of **Diaveridine** powder into the tube. Avoid generating dust.
- Calculation: The target is a 10 mM solution.
 - Volume (L) = Moles / Concentration (mol/L)
 - Moles = Mass (g) / Molecular Weight (g/mol) = 0.00260 g / 260.29 g/mol = ~0.00001 mol
 - Volume (L) = 0.00001 mol / 0.010 mol/L = 0.001 L = 1.0 mL
- Dissolution: Add 1.0 mL of anhydrous DMSO to the tube containing the **Diaveridine** powder.
- Mixing: Cap the tube securely and vortex until the powder is completely dissolved. If necessary, place the tube in an ultrasonic bath for short intervals to aid dissolution. Visually inspect the solution against a light source to ensure no solid particles remain.
- Storage: For long-term storage, aliquot the stock solution into smaller, single-use volumes in sterile vials. Store the aliquots at -20°C or -80°C, protected from light.[\[12\]](#)

Visualizations



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Caption: Workflow for the safe handling and storage of **Diaveridine** powder.

Caption: Troubleshooting workflow for **Diaveridine** solubility issues.

Caption: Decision workflow for storing prepared **Diaveridine** solutions.

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